

"dealing with Antitumor agent-63 batch-to-batch variation"

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Compound of Interest

Compound Name: Antitumor agent-63

Cat. No.: B12421301

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Antitumor Agent-63 Technical Support Center

Welcome to the technical support center for **Antitumor Agent-63**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to ensure the successful application of **Antitumor Agent-63** in your experiments.

Frequently Asked Questions (FAQs)

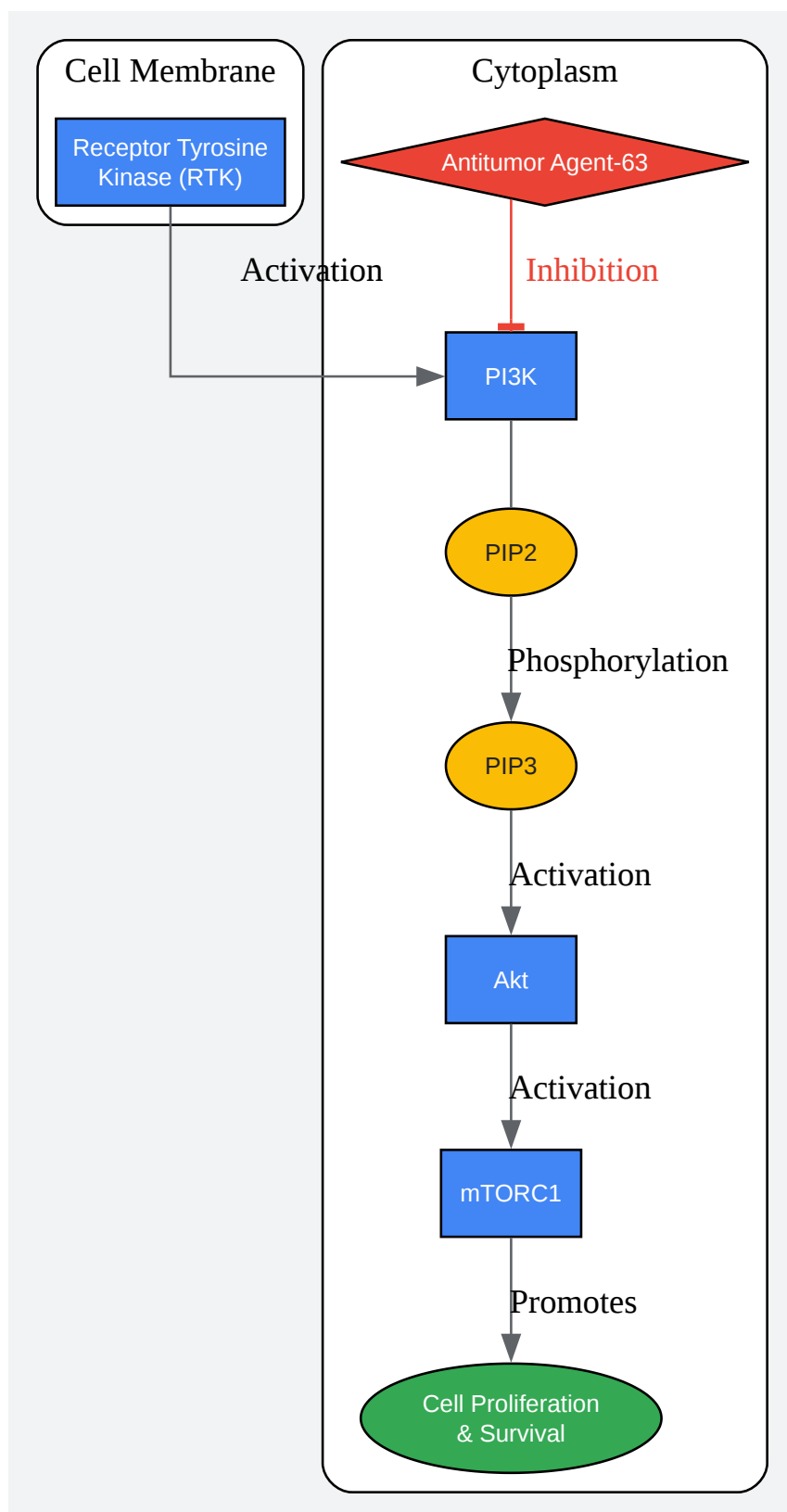
Product Characteristics and Handling

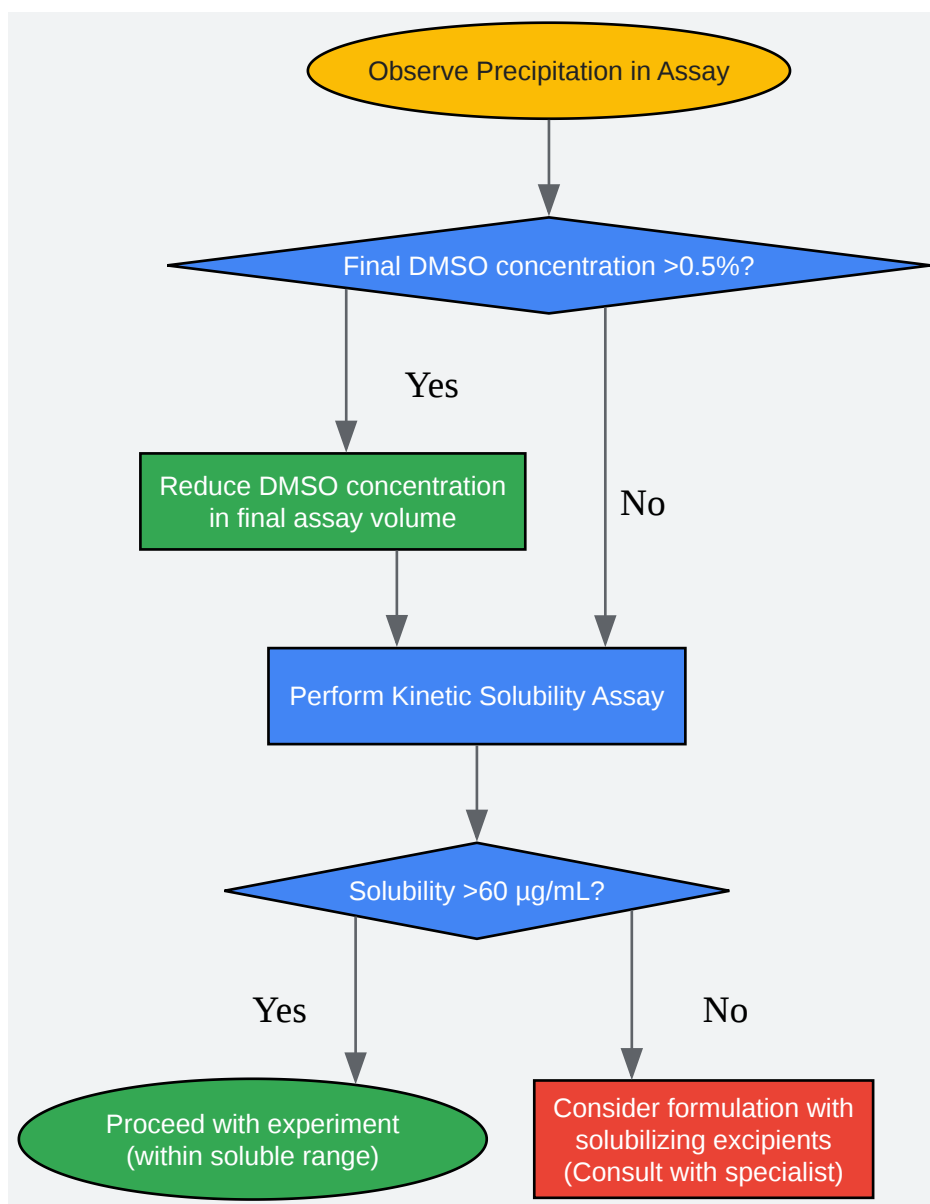
1. What is **Antitumor Agent-63** and what is its mechanism of action?

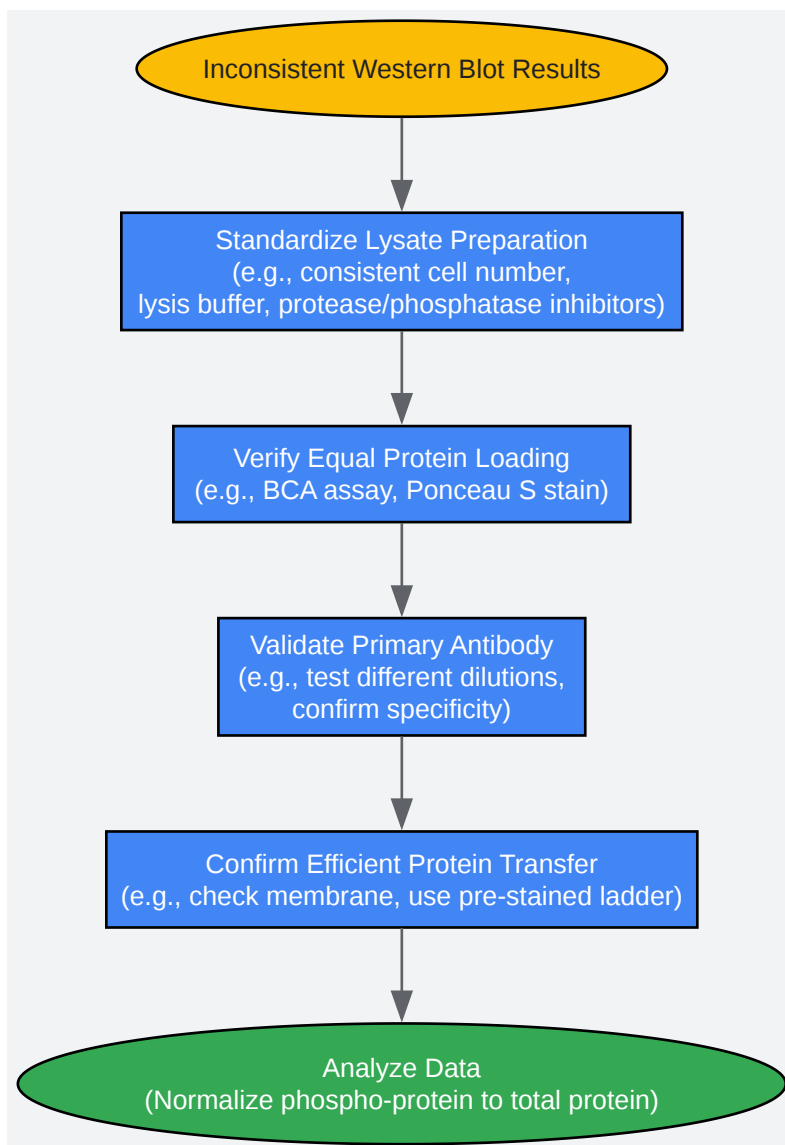
Antitumor Agent-63 is a potent, small-molecule inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cascade that governs cell proliferation, survival, and motility.[1]

Dysregulation of this pathway is a frequent event in various cancers.[1][2] **Antitumor Agent-63** is supplied as a lyophilized powder for reconstitution.

Below is a diagram illustrating the targeted signaling pathway.







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References

- 1. Challenges in the clinical development of PI3K inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Inhibition of the PI3K/AKT/mTOR Pathway in Solid Tumors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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